In vivo studies using L-Lactic Acid-d3 Sodium Salt

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Compound of Interest

Compound Name:	*L-Lactic Acid-d3 Sodium Salt*
CAS No.:	*285979-84-2*
Cat. No.:	*B590228*

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Application Note: In Vivo Metabolic Tracing & Imaging with **L-Lactic Acid-d3 Sodium Salt**

Abstract

This guide details the application of L-Lactic Acid-d3 (methyl-d3) Sodium Salt as a dual-modality metabolic tracer for in vivo research. Unlike carbon-13 tracers, which are limited to mass spectrometry (MS) and hyperpolarized MRI, deuterated lactate enables both high-resolution LC-MS/MS flux analysis and non-invasive Deuterium Metabolic Imaging (DMI). This protocol covers solution preparation, administration strategies (bolus vs. infusion), and downstream workflows for quantifying the Warburg effect, gluconeogenesis, and mitochondrial oxidation in rodent models.

Introduction: The Strategic Value of L-Lactic Acid-d3

Lactate is no longer viewed merely as a waste product of glycolysis but as a primary circulating fuel and signaling molecule (the "Lactate Shuttle" hypothesis). Using the stable isotope L-Lactic Acid-3,3,3-d3, researchers can trace the fate of the methyl group carbon backbone with distinct advantages:

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- Dual-Platform Compatibility: The deuterium label (

  H) is detectable by both Mass Spectrometry (mass shift +3 Da) and Magnetic Resonance (distinct chemical shift at ~1.3 ppm).

- Warburg Effect Quantification: Direct injection of lactate-d3 bypasses glycolysis, allowing independent assessment of Lactate Dehydrogenase (LDH) activity and mitochondrial uptake (PDH flux) in tumors.

- Cost-Efficiency: Deuterated tracers are generally more cost-effective than their

  C counterparts for large-animal or high-dose DMI studies.

Material Preparation & Safety

Product: Sodium L-Lactate-3,3,3-d3 (Solid or 45-55% w/w solution) CAS: 285979-84-2 MW: 115.08 g/mol (Sodium salt)

Formulation for Injection (Self-Validating Step)

Crucial: Commercial stock solutions are often hypertonic and acidic. Direct injection causes hemolysis and local necrosis.

Protocol for 200 mg/mL Stock (Isotonic-adjusted):

- Weighing: Weigh 1.0 g of Sodium L-Lactate-d3 (solid equivalent).
- Dissolution: Dissolve in 4.0 mL of sterile, molecular-grade water.
- pH Adjustment: Check pH. It is often slightly acidic. Adjust to pH 7.2–7.4 using trace amounts of 1N NaOH or HCl. Failure to adjust pH alters blood buffering and metabolic rates.
- Osmolarity Check: The target concentration for bolus is ~18 mmol/kg (approx 2 g/kg). Ensure the solution is close to physiological osmolarity or inject slowly to prevent osmotic shock.
- Sterilization: Pass through a 0.22 µm PES syringe filter.

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Experimental Workflow: Mass Spectrometry (LC-MS)

This workflow quantifies the fractional enrichment (FE) of lactate-d3 and its downstream metabolites (Pyruvate-d3, Alanine-d3, TCA intermediates).

Administration Strategy

- Bolus Injection (Turnover Studies):
  - Dose: 2 g/kg body weight (IP or IV).
  - Timepoints: 0, 5, 15, 30, 60 min post-injection.
  - Goal: Calculate clearance rates and rapid interconversion.
- Continuous Infusion (Steady State Flux):
  - Dose: Priming bolus (20 µmol/g) followed by infusion (0.4 µmol/g/min) via jugular catheter.
  - Duration: 2–4 hours to reach isotopic steady state.
  - Goal: Measure TCA cycle contribution.

Tissue Collection (The "Metabolic Snapshot")

Metabolism changes within seconds of ischemia.

- Anesthesia: Isoflurane (maintain body temp at 37°C).
- Snap Freezing:
  - Liquid Tissue: Collect blood via cardiac puncture into pre-chilled tubes with EDTA. Centrifuge immediately (4°C, 2000g) to separate plasma.
  - Solid Tissue: Wollenberger clamp (pre-cooled in liquid N2) is ideal. Alternatively, excise tissue and immediately (<5 sec) drop into liquid nitrogen.

Extraction Protocol

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- Homogenization: Add 500 µL of -80°C 80:20 Methanol:Water to 20 mg frozen tissue.
- Lysis: Bead beat or sonicate (on ice) for 30 sec.
- Precipitation: Incubate at -80°C for 1 hour to precipitate proteins.
- Centrifugation: 14,000g for 10 min at 4°C.
- Drying: Transfer supernatant to a fresh tube; dry under nitrogen gas.
- Reconstitution: Resuspend in 100 µL LC-MS mobile phase (e.g., 95:5 Water:Acetonitrile).

Experimental Workflow: Deuterium Metabolic Imaging (DMI)

DMI allows 3D mapping of metabolism in real-time without sacrificing the animal.

Setup

- Scanner: 7T or higher small animal MRI.
- Coil: Specific

  H (Deuterium) transmit/receive surface coil or volume coil.
- Frequency: ~45 MHz (at 7T).

Imaging Protocol

- Baseline Scan: Acquire a natural abundance deuterium map (water signal at 4.8 ppm).
- Infusion: Infuse L-Lactate-d3 (IV tail vein) over 2 minutes.
- Dynamic Acquisition:
  - Sequence: 3D CSI (Chemical Shift Imaging) or EPSI (Echo Planar Spectroscopic Imaging).
  - Resolution: 2x2x2 mm voxels.

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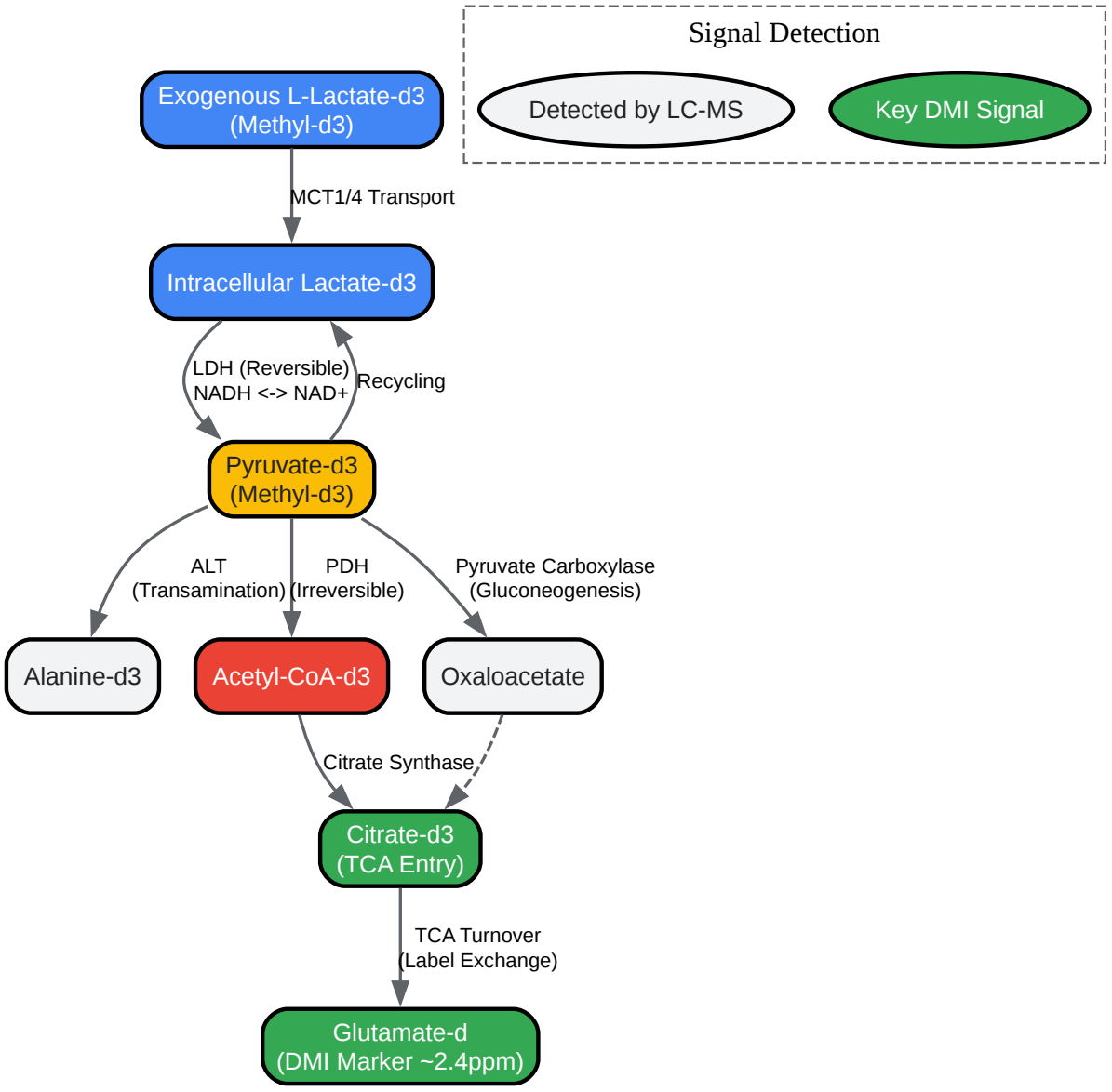
- Temporal Resolution: 5–10 min per volume.

- Signal Targeting:
  - Lactate-d3 (Methyl): ~1.3 ppm.
  - Water (HDO): ~4.8 ppm (Reference).
  - Glx-d (Glutamate/Glutamine): ~2.4 ppm (Marker of TCA cycle entry).

Pathway Visualization & Data Logic

The following diagram illustrates the metabolic fate of the methyl-d3 label. Note that while Carbon-13 traces the backbone, Deuterium traces the hydrogen pool. However, the methyl-d3 group (C3) is robust and largely tracks with the carbon skeleton into the TCA cycle until exchange occurs.

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Caption: Metabolic fate of L-Lactic Acid-d3. The methyl-d3 label (blue) is retained through LDH and PDH steps, labeling the TCA cycle (green) for DMI detection.

Data Interpretation & Troubleshooting

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Calculating Fractional Enrichment (FE)

For Mass Spectrometry, FE represents the proportion of the isotopomer relative to the total pool.

Note: Since natural abundance of deuterium is low (~0.015%), background subtraction is less critical than with

C, but baseline samples are still required.

DMI Spectral Fitting

In DMI, the lactate signal at 1.3 ppm may overlap with lipid signals.

- Solution: Use spectral suppression techniques or fit the lipid baseline from the pre-injection scan.
- Ratio Analysis: The Lactate/Glutamate ratio is a proxy for the Warburg effect (Glycolysis vs. Oxidative Phosphorylation). A high ratio indicates metabolic reprogramming typical of aggressive tumors.

Common Pitfalls

Issue	Cause	Solution
Hemolysis	Hypotonic injection solution	Ensure stock is isotonic (add NaCl if needed) and pH 7.4.
Low Enrichment	Rapid clearance or insufficient dose	Switch from bolus to continuous infusion (CIV).
Label Loss	Exchange with water protons	Deuterium on the C3 position is relatively stable, but exchange occurs over multiple TCA cycles. Model for ~5-10% loss per cycle.

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